

# A Comprehensive Technical Guide to the Physicochemical Properties of 3,5-Dimethylisoxazole

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## Compound of Interest

Compound Name: **3,5-Dimethylisoxazole**

Cat. No.: **B1293586**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the core physicochemical properties of **3,5-Dimethylisoxazole**, a versatile heterocyclic compound with significant applications in medicinal chemistry and organic synthesis. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and related fields.

## Core Physicochemical Data

The following tables summarize the key quantitative physicochemical properties of **3,5-Dimethylisoxazole**, compiled from various reputable sources.

## Table 1: General and Physical Properties

| Property                              | Value                                 | Source(s)             |
|---------------------------------------|---------------------------------------|-----------------------|
| Molecular Formula                     | C <sub>5</sub> H <sub>7</sub> NO      | [1][2]                |
| Molecular Weight                      | 97.12 g/mol                           | [1][2]                |
| Appearance                            | Clear colorless to pale yellow liquid | [1][3]                |
| Melting Point                         | -14 °C                                | [1][4][5]             |
| Boiling Point                         | 141-144 °C                            | [1][3][4][5][6][7][8] |
| Density                               | 0.99 g/mL at 25 °C                    | [1][4][6][8]          |
| Refractive Index (n <sub>20/D</sub> ) | 1.442                                 | [1][4][6]             |
| Flash Point                           | 31 °C (87.8 °F)                       | [5]                   |
| Vapor Pressure                        | 6.51 mmHg at 25°C                     | [1]                   |

## Table 2: Solubility and Partitioning Characteristics

| Property                                   | Value   | Source(s) |
|--|---|-----------|
| Solubility in Water                        | 50.9 g/L; also described as slightly soluble or insoluble   | [1][6][9] |
| Solubility in Organic Solvents             | Soluble in ethanol, methanol, and dimethyl sulfoxide (DMSO) | [9]       |
| pKa (Predicted)                            | -1.35 ± 0.28  | [1][4]    |
| LogP (Octanol-Water Partition Coefficient) | 1.29 - 1.43   | [4][10]   |

## Experimental Protocols

Detailed experimental protocols for determining the key physicochemical properties of **3,5-Dimethylisoxazole** are outlined below. These are generalized procedures based on standard laboratory techniques.

## Determination of Melting Point

The melting point of **3,5-Dimethylisoxazole**, being below room temperature, is technically a freezing point. The determination would involve cooling the substance until it solidifies and then observing the temperature at which it melts upon warming.

### Apparatus:

- Melting point apparatus with a cooling stage (e.g., a modified Mel-Temp or similar device)
- Capillary tubes
- Low-temperature thermometer

### Procedure:

- A small amount of liquid **3,5-Dimethylisoxazole** is introduced into a capillary tube.
- The capillary tube is placed in the cooling block of the melting point apparatus.[11]
- The sample is cooled until it completely solidifies.
- The temperature is then slowly increased at a rate of 1-2 °C per minute.[11]
- The temperature at which the first drop of liquid appears and the temperature at which the entire solid has melted are recorded as the melting range.[11]

## Determination of Boiling Point

### Apparatus:

- Thiele tube or a simple distillation apparatus[12]
- Heating mantle or oil bath
- Thermometer
- Boiling chips

Procedure using a simple distillation apparatus:

- A small volume of **3,5-Dimethylisoxazole** is placed in a round-bottom flask, and boiling chips are added.
- The flask is connected to a distillation head with a condenser and a collection flask. A thermometer is positioned so that the bulb is just below the side arm of the distillation head.
- The flask is heated gently.[\[12\]](#)
- The temperature is recorded when the liquid begins to boil and a steady stream of condensate is observed on the thermometer bulb. This temperature is the boiling point.[\[12\]](#)

## Determination of Density

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance
- Water bath set to 25 °C

Procedure:

- The empty pycnometer is weighed.
- The pycnometer is filled with distilled water and placed in a water bath at 25 °C until it reaches thermal equilibrium. The volume is adjusted, and the pycnometer is weighed again.
- The pycnometer is dried and then filled with **3,5-Dimethylisoxazole**, brought to 25 °C in the water bath, and weighed.
- The density is calculated using the formula: Density = (mass of sample) / (volume of pycnometer).

## Determination of pKa

As **3,5-Dimethylisoxazole** is a very weak base (predicted pKa of the conjugate acid is -1.35), standard aqueous titration is not feasible. Specialized techniques are required.

Method: NMR Spectroscopy in a non-aqueous solvent

- A series of solutions containing **3,5-Dimethylisoxazole** and a set of pH indicators are prepared in an anhydrous solvent like DMSO.[13]
- A pH gradient is established in an NMR tube by the diffusion of a strong acid into a basic solution of the analyte and indicators.[13]
- The chemical shifts of a proton on **3,5-Dimethylisoxazole** that is sensitive to protonation and the pH indicators are measured simultaneously along the pH gradient using chemical shift imaging (CSI).[13]
- The pKa is then determined by fitting the chemical shift data to the Henderson-Hasselbalch equation.[13]

## Determination of Solubility

Method: Shake-Flask Method

- An excess amount of **3,5-Dimethylisoxazole** is added to a known volume of water in a flask.
- The flask is sealed and agitated in a constant temperature bath (e.g., 25 °C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The solution is then filtered or centrifuged to remove the undissolved solute.
- The concentration of **3,5-Dimethylisoxazole** in the saturated aqueous solution is determined using a suitable analytical technique, such as UV-Vis spectroscopy or HPLC.[14]

## Determination of LogP (Octanol-Water Partition Coefficient)

Method: Shake-Flask Method

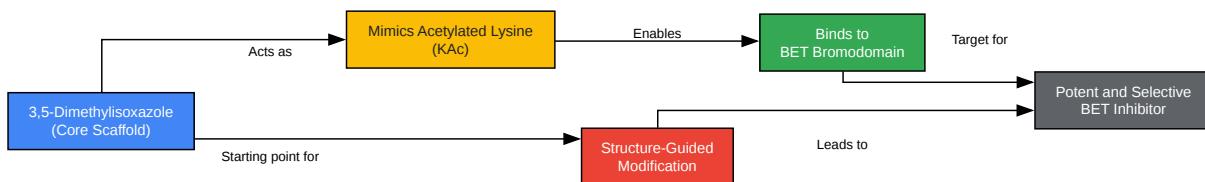
- A known volume of n-octanol and water are pre-saturated with each other.

- A small, accurately weighed amount of **3,5-Dimethylisoxazole** is dissolved in either the n-octanol or water phase.
- The two phases are combined in a separatory funnel and shaken vigorously for a set period to allow for partitioning.
- The mixture is then allowed to stand until the two phases have completely separated.
- The concentration of **3,5-Dimethylisoxazole** in both the n-octanol and water phases is determined analytically.[15]
- The LogP is calculated as the logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.[15]

## Visualizations

### Logical Relationship in Drug Design

The following diagram illustrates the role of **3,5-Dimethylisoxazole** as a core scaffold in the structure-guided design of BET bromodomain inhibitors.

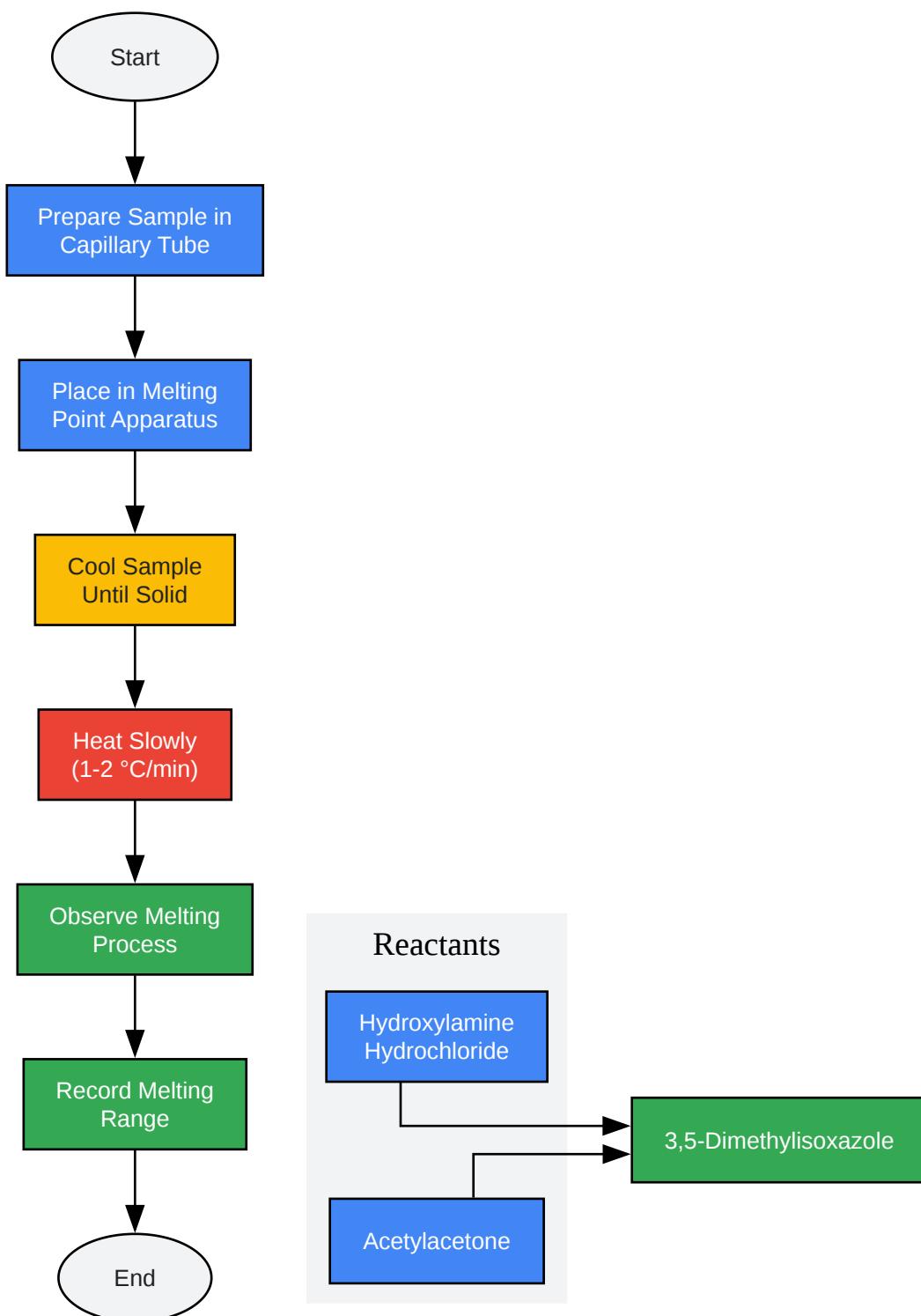


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*Logical flow of BET inhibitor design.*

### Experimental Workflow: Melting Point Determination

This diagram outlines the typical workflow for determining the melting point of a substance like **3,5-Dimethylisoxazole**.

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